

Application Note: Western Blot Protocol for Monitoring PARP14 Stabilization by RBN012759

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Compound of Interest

Compound Name: RBN012759

Cat. No.: B15605595

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Introduction

Poly(ADP-ribose) polymerase 14 (PARP14) is a member of the PARP family of enzymes that catalyzes the transfer of ADP-ribose units to target proteins, a post-translational modification known as MARYlation (mono-ADP-ribosylation).[1] PARP14 is implicated in various cellular processes, including the regulation of inflammatory signaling pathways, such as the Interleukin-4 (IL-4)/STAT6 and interferon-gamma (IFN- γ) pathways.[2][3] Dysregulation of PARP14 activity is associated with certain cancers and inflammatory diseases, making it a compelling target for therapeutic intervention.

RBN012759 is a potent and highly selective small molecule inhibitor of PARP14.[2][4] Interestingly, inhibition of PARP14's catalytic activity by **RBN012759** leads to the stabilization of the PARP14 protein. This phenomenon can be readily observed and quantified using Western blotting, providing a valuable pharmacodynamic marker for target engagement in preclinical studies. This application note provides a detailed protocol for the Western blot analysis of PARP14 stabilization in response to **RBN012759** treatment.

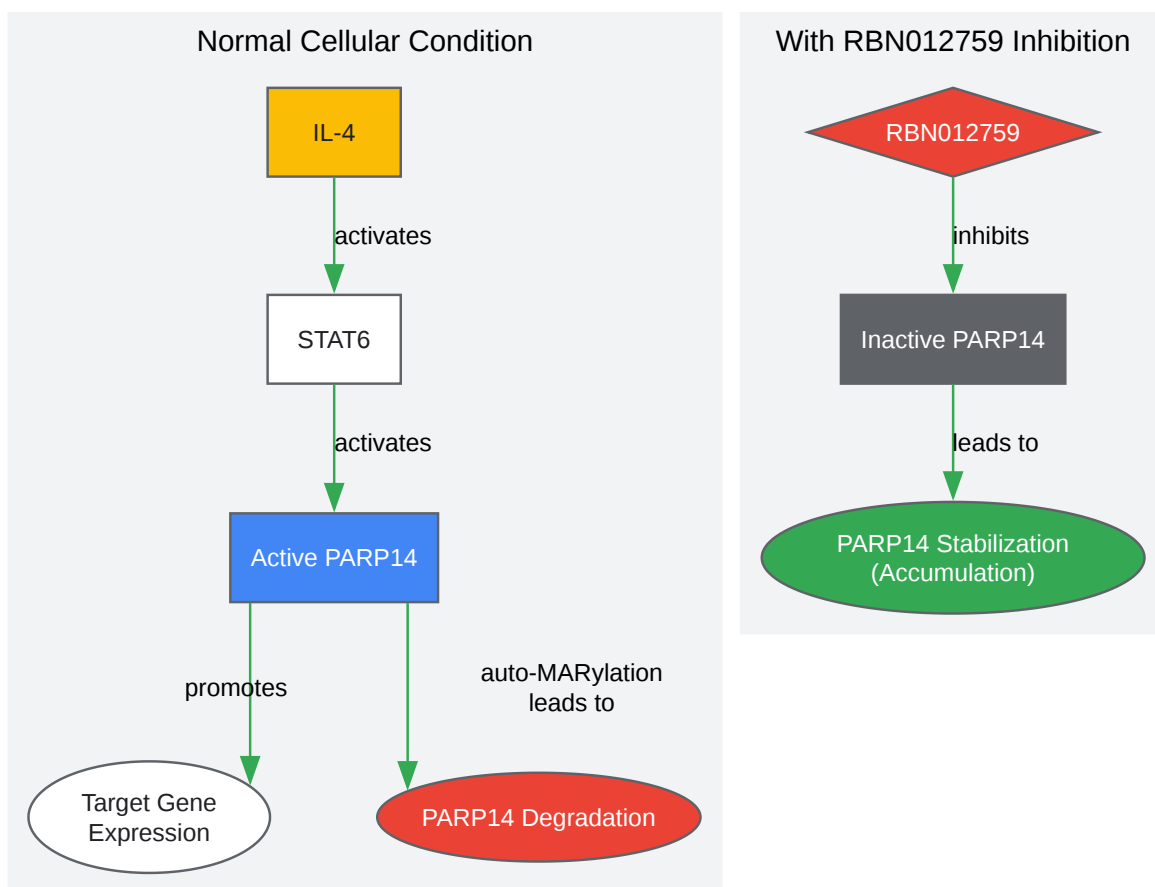
Principle

The catalytic activity of PARP14 is linked to its own stability. Inhibition of this activity by **RBN012759** prevents auto-MARylation, a process that can signal for protein degradation. As a result, the inhibition of catalytic function leads to an accumulation of the PARP14 protein within the cell. This increase in PARP14 protein levels can be detected by Western blotting, where the intensity of the PARP14 band is expected to increase with escalating concentrations of **RBN012759**.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of PARP14 and the experimental workflow for the Western blot protocol.

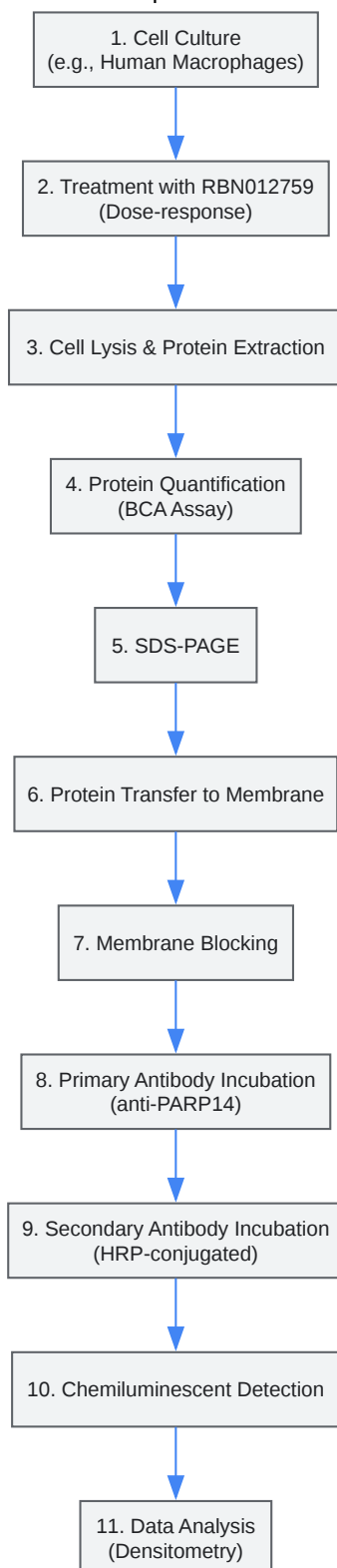
PARP14 Signaling and Inhibition



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Caption: PARP14 signaling pathway and the mechanism of **RBN012759**-induced stabilization.

Western Blot Experimental Workflow



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